

# Physicochemical properties of "2-(2-aminophenyl)-N-methylacetamide"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-aminophenyl)-N-methylacetamide

Cat. No.: B1284525

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## An In-depth Technical Guide to 2-(2-aminophenyl)-N-methylacetamide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, a proposed synthesis protocol, and potential biological activities of the compound **2-(2-aminophenyl)-N-methylacetamide**. Due to the limited availability of direct experimental data for this specific molecule, this guide combines available database information with data from closely related analogs to offer a substantive resource for research and development. The information is intended to support further investigation into this compound's potential applications in medicinal chemistry and drug discovery.

### Chemical Identity and Structure

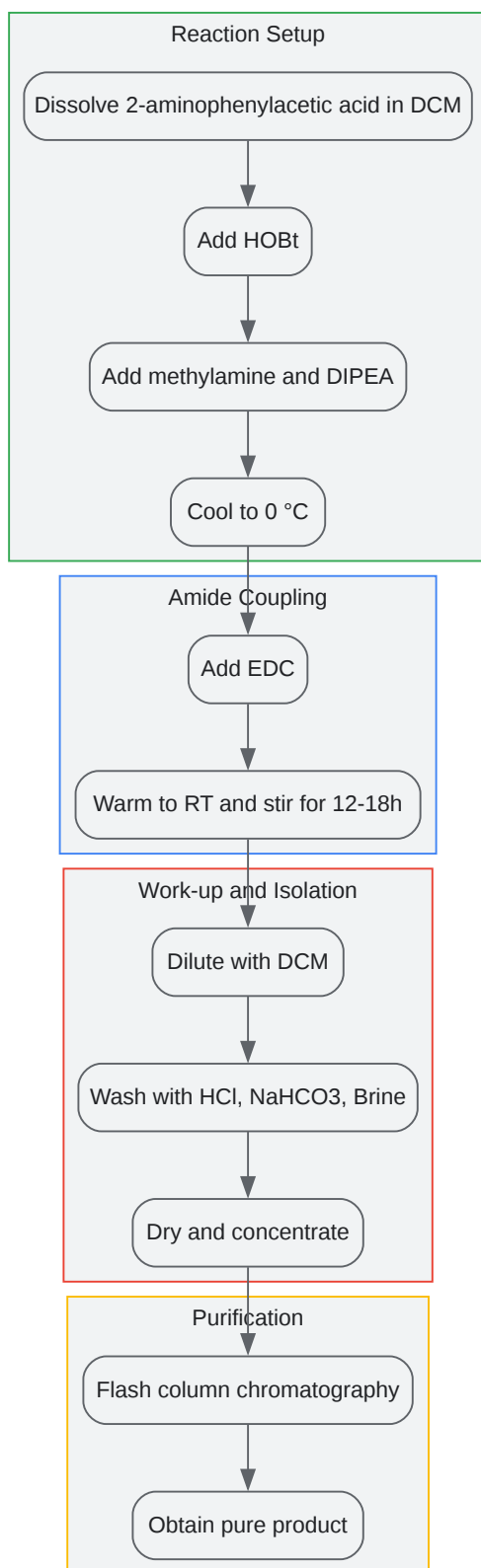
IUPAC Name: **2-(2-aminophenyl)-N-methylacetamide**

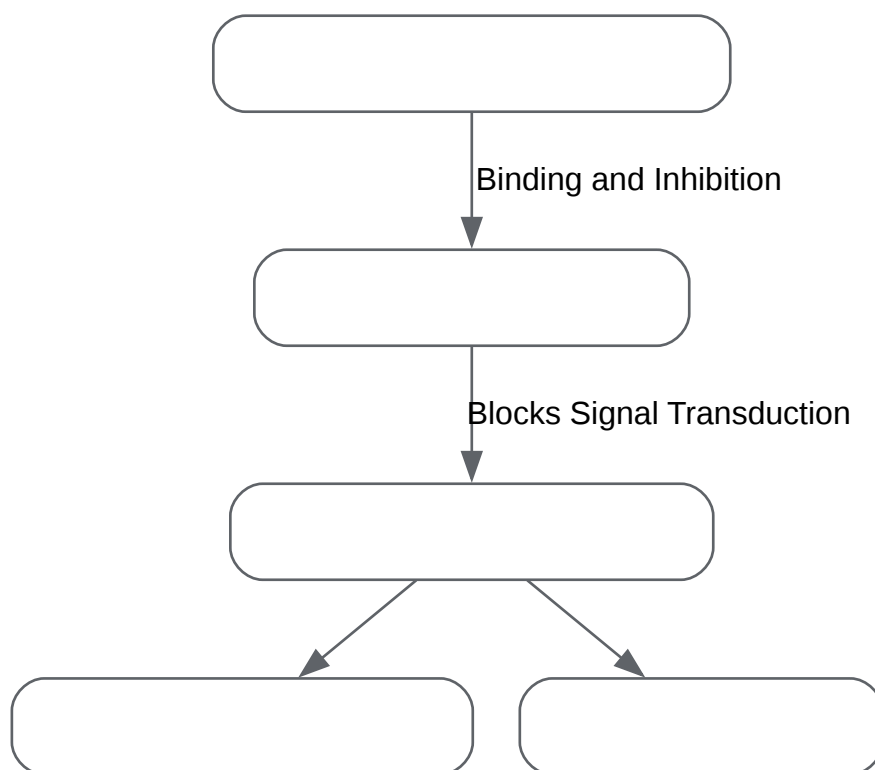
CAS Number: 4103-61-1

Molecular Formula: C<sub>9</sub>H<sub>12</sub>N<sub>2</sub>O

Molecular Weight: 164.20 g/mol

Chemical Structure:





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